

A Comparative Guide to Small Molecule Inhibitors of the IKK β Pathway

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Compound of Interest

Compound Name: Bay 65-1942 (R form)

CAS No.: 758683-21-5

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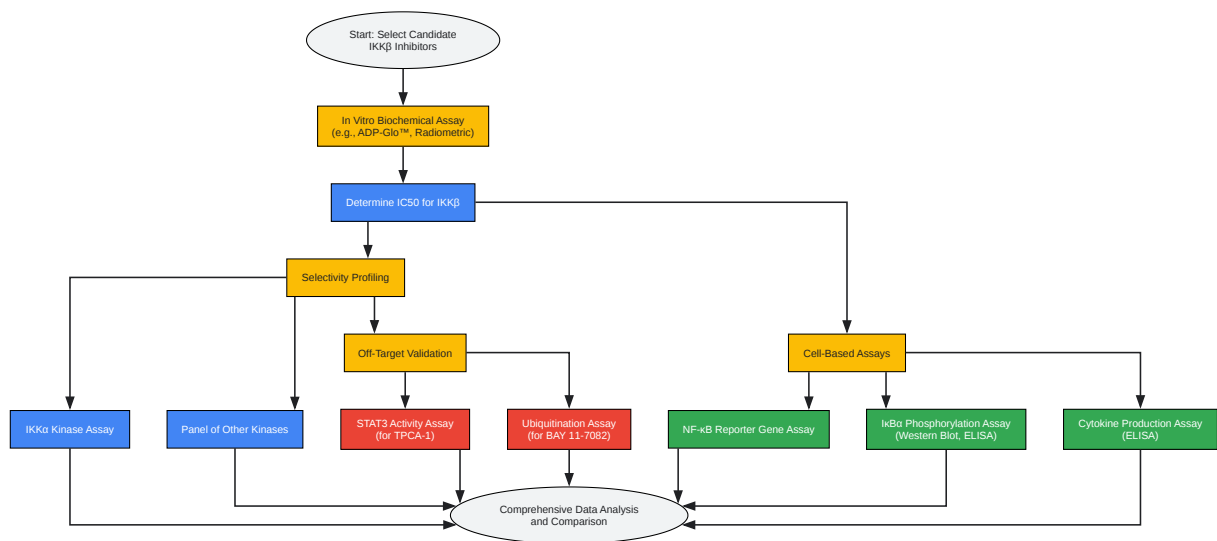
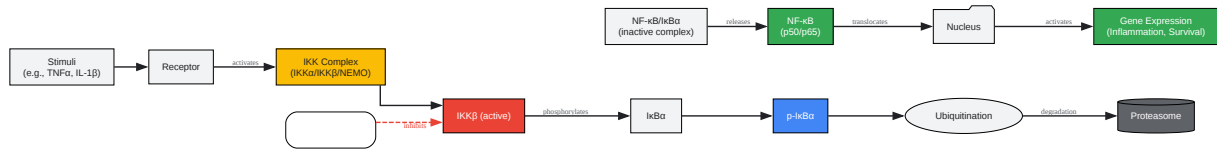
For Researchers, Scientists, and Drug Development Professionals

The I κ B kinase β (IKK β) is a critical enzyme in the canonical NF- κ B signaling pathway, a key regulator of inflammatory responses, immune function, cell proliferation, and survival. Dysregulation of the IKK β /NF- κ B pathway is implicated in a wide range of diseases, including chronic inflammatory disorders and cancer, making IKK β a prime target for therapeutic intervention. This guide provides a comparative overview of several alternative small molecule inhibitors of IKK β , presenting key performance data, outlining experimental methodologies, and visualizing the relevant biological and experimental workflows.

The IKK β Signaling Pathway

The canonical NF- κ B signaling cascade is initiated by various stimuli, such as pro-inflammatory cytokines like TNF α and IL-1 β . These signals lead to the activation of the IKK complex, which consists of the catalytic subunits IKK α and IKK β , and the regulatory subunit NEMO (NF- κ B essential modulator). IKK β is the principal kinase responsible for the phosphorylation of the inhibitor of κ B α (I κ B α). This phosphorylation event targets I κ B α for ubiquitination and subsequent degradation by the proteasome. The degradation of I κ B α releases the NF- κ B dimer

(typically a heterodimer of p50 and p65/RelA), allowing it to translocate to the nucleus and activate the transcription of target genes involved in inflammation, immunity, and cell survival.



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